

An In-depth Technical Guide to 2-Methylbutyl Dodecanoate

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Compound of Interest

Compound Name: 2-Methylbutyl dodecanoate

Cat. No.: B15190465

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This technical guide provides a comprehensive overview of **2-methylbutyl dodecanoate**, a fatty acid ester. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, a proposed synthesis protocol, and a discussion of its potential biological context, while clearly distinguishing it from its more studied isomers.

Chemical and Physical Properties

The IUPAC name for the compound is **2-methylbutyl dodecanoate**. It is also known as 2-methylbutyl laurate. It is important to distinguish this compound from its isomers, such as 3-methylbutyl dodecanoate (isoamyl laurate) and isobutyl laurate, as the position of the methyl group influences its physical and biological properties.

Table 1: Physicochemical Properties of **2-Methylbutyl Dodecanoate**

Property	Value	Source
IUPAC Name	2-methylbutyl dodecanoate	
Synonyms	2-methylbutyl laurate, Lauric acid, 2-methylbutyl ester	[1][2]
CAS Number	93815-53-3	[1][2]
Molecular Formula	C17H34O2	[1][2]
Molecular Weight	270.45 g/mol	[1][2]
Appearance	Colorless clear liquid (estimated)	[3]
Specific Gravity	0.856 to 0.862 @ 25°C	[3]
Refractive Index	1.434 to 1.440 @ 20°C	[3]
Boiling Point	311 to 312 °C @ 760 mm Hg	[3]
Flash Point	291 °F (143.89 °C)	[3]
Water Solubility	0.01354 mg/L @ 25 °C (estimated)	[3]

Synthesis of 2-Methylbutyl Dodecanoate

The most common method for synthesizing esters like **2-methylbutyl dodecanoate** is the Fischer esterification. This reaction involves the acid-catalyzed esterification of a carboxylic acid (dodecanoic acid) with an alcohol (2-methylbutan-1-ol).

Experimental Protocol: Fischer Esterification

Materials and Reagents:

- Dodecanoic acid (Lauric acid)
- 2-Methylbutan-1-ol

- Concentrated sulfuric acid (H_2SO_4) or another suitable acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Diethyl ether or other suitable organic solvent
- Deionized water

Reaction Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine dodecanoic acid and an excess of 2-methylbutan-1-ol (typically 2-3 molar equivalents).
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the molar amount of the carboxylic acid) to the mixture while stirring.
- Heat the reaction mixture to reflux for several hours (typically 2-4 hours). The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, allow the mixture to cool to room temperature.

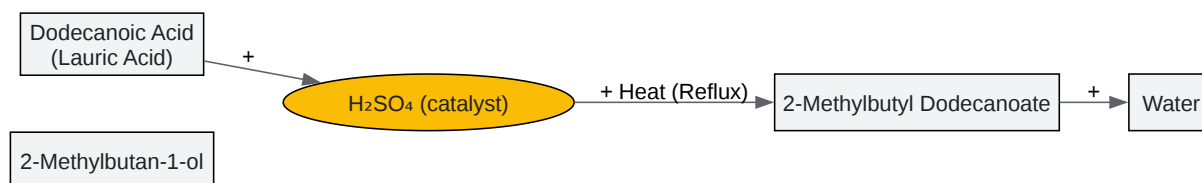
Work-up and Purification:

- Transfer the cooled reaction mixture to a separatory funnel.
- Add diethyl ether to dilute the mixture and wash it sequentially with:
 - Deionized water to remove the excess alcohol and some of the acid catalyst.
 - Saturated sodium bicarbonate solution to neutralize the remaining acid catalyst. (Caution: CO_2 evolution).

- Brine to remove any remaining water-soluble impurities and to aid in the separation of the organic and aqueous layers.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to remove the solvent.
- The crude product can be further purified by vacuum distillation to obtain pure **2-methylbutyl dodecanoate**.

Characterization:

The purified product should be characterized by spectroscopic methods such as ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry to confirm its identity and purity.



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Fischer Esterification of Dodecanoic Acid.

Spectral Data (Predicted)

While experimental spectra for **2-methylbutyl dodecanoate** are not readily available in public databases, the expected spectral characteristics can be predicted based on its structure.

- ^1H NMR: The spectrum is expected to show characteristic signals for the long alkyl chain of the dodecanoate moiety, including a triplet for the terminal methyl group around 0.88 ppm and a large multiplet for the methylene groups between 1.2-1.6 ppm. The α -methylene group to the carbonyl will appear as a triplet around 2.3 ppm. The 2-methylbutyl group will show a

doublet for the two methyl groups, a multiplet for the methine proton, and a multiplet for the methylene group attached to the ester oxygen.

- ¹³C NMR: The spectrum will show a signal for the carbonyl carbon around 174 ppm. The carbons of the dodecanoate chain will appear in the range of 14-34 ppm. The carbons of the 2-methylbutyl group will have distinct chemical shifts, with the carbon attached to the oxygen appearing furthest downfield in the alkyl region.
- Infrared (IR) Spectroscopy: A strong absorption band characteristic of the C=O stretching of the ester group is expected around 1740 cm⁻¹. C-H stretching vibrations will be observed around 2850-2960 cm⁻¹, and C-O stretching vibrations will appear in the 1100-1300 cm⁻¹ region.
- Mass Spectrometry: The mass spectrum will show the molecular ion peak (M⁺) at m/z 270. Subsequent fragmentation patterns would be characteristic of a fatty acid ester, including the loss of the alkoxy group.

Biological Activity and Applications

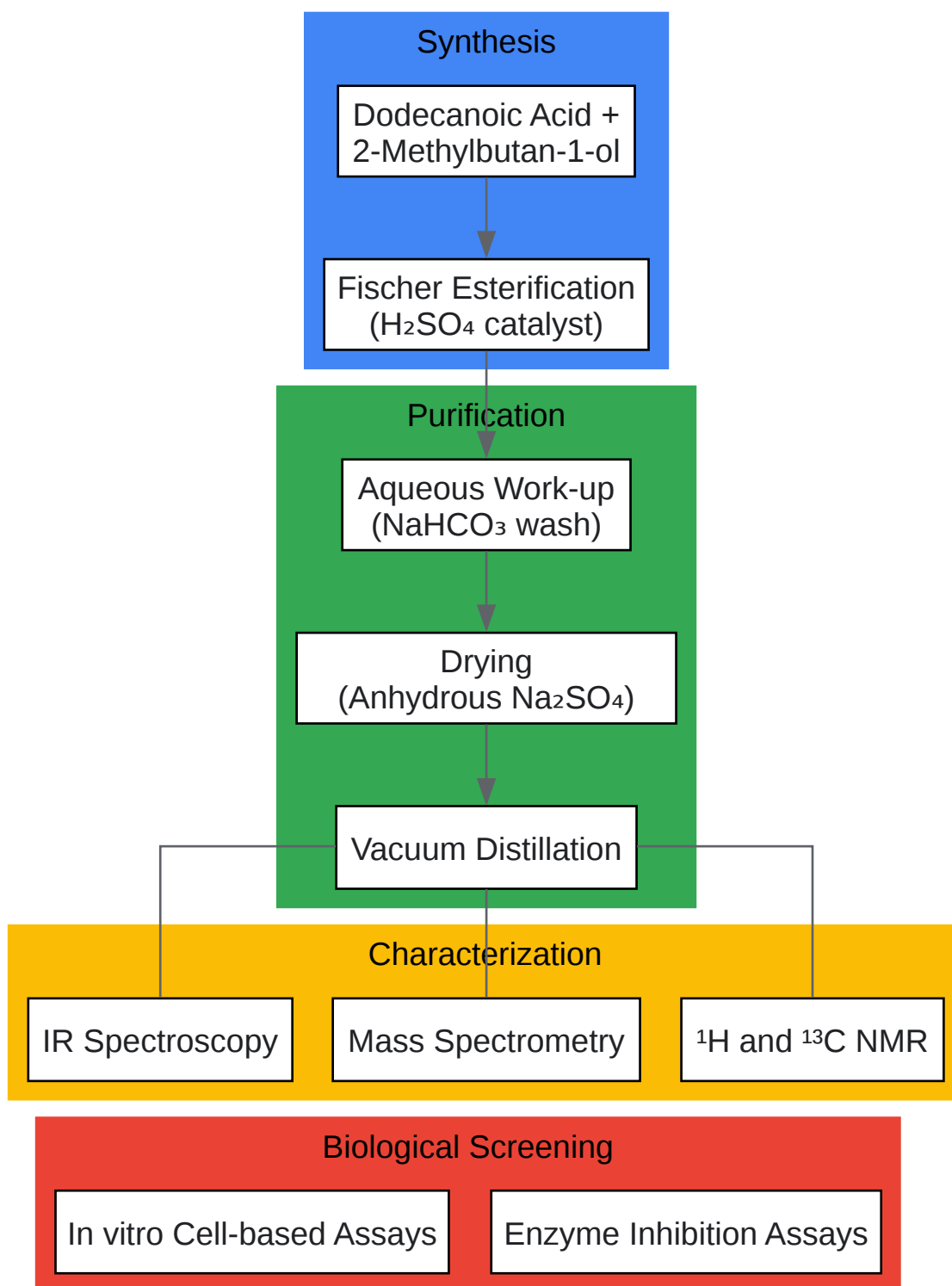
There is a lack of specific studies on the biological activity and potential applications in drug development for **2-methylbutyl dodecanoate**. However, the broader class of fatty acid esters is known to have diverse biological roles. The isomerism of these molecules plays a crucial role in their biological function.^{[4][5][6]}

Branched-chain fatty acids and their esters are found in various natural sources and have been shown to possess a range of biological activities, including anti-inflammatory and metabolic effects.^[4] The specific positioning of the methyl branch, as in **2-methylbutyl dodecanoate** versus its 3-methylbutyl isomer, can significantly alter how the molecule interacts with biological systems.

While no specific signaling pathways have been elucidated for **2-methylbutyl dodecanoate**, fatty acid esters are known to be involved in lipid metabolism and can act as signaling molecules. Further research is needed to determine if **2-methylbutyl dodecanoate** has any unique biological activities that would make it a candidate for drug development. The applications of its more common isomer, 3-methylbutyl dodecanoate (isoamyl laurate), are primarily in the flavor and fragrance industry and as an emollient in cosmetics.

Experimental and Logical Workflow

The following diagram illustrates a typical workflow for the synthesis, purification, and characterization of **2-methylbutyl dodecanoate**, followed by a preliminary biological screening.



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Synthesis and Characterization Workflow.

Conclusion

2-Methylbutyl dodecanoate is a fatty acid ester with defined chemical and physical properties. While a robust synthesis protocol via Fischer esterification can be readily implemented, there is a notable lack of specific experimental data, particularly concerning its biological activity and potential applications in drug development. This stands in contrast to its more widely studied isomers. The information provided in this guide serves as a foundational resource for researchers and highlights the need for further investigation into the unique properties and potential biological significance of this specific isomer. Future studies should focus on obtaining detailed spectroscopic data and exploring its biological effects in various in vitro and in vivo models.

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